

Yttrium chloride hexahydrate molecular weight

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Yttrium chloride hexahydrate

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An In-Depth Technical Guide to the Molecular Weight of **Yttrium Chloride Hexahydrate** ($\text{YCl}_3 \cdot 6\text{H}_2\text{O}$) for Research Applications

Abstract

Yttrium chloride hexahydrate ($\text{YCl}_3 \cdot 6\text{H}_2\text{O}$) is a key inorganic compound with expanding applications in materials science, catalysis, and biomedical research. For the researcher, scientist, or drug development professional, a precise understanding of its fundamental properties—chief among them its molecular weight—is paramount for experimental reproducibility and success. This guide provides a definitive calculation of the molecular weight of $\text{YCl}_3 \cdot 6\text{H}_2\text{O}$, grounded in the latest standard atomic weights. It further explores the practical implications of its chemical properties, particularly its hygroscopic nature, on laboratory procedures. Detailed protocols for accurate solution preparation, handling, and storage are presented to ensure the integrity of the material and the validity of experimental outcomes.

Fundamental Chemical and Physical Properties

Yttrium chloride hexahydrate is the most common hydrated form of yttrium(III) chloride.^[1] It presents as a white, crystalline solid that is soluble in water and ethanol.^{[2][3]} A critical characteristic for laboratory use is its hygroscopic nature, meaning it readily absorbs moisture from the atmosphere.^{[2][3]} This property necessitates specific storage and handling procedures

to prevent degradation and ensure accurate measurements. The compound decomposes at 100 °C, losing its waters of hydration.^{[4][5]}

Property	Value	Source(s)
Chemical Formula	YCl ₃ ·6H ₂ O	^{[2][3][5]}
Appearance	White crystalline powder/solid	^{[3][5]}
Density	2.18 g/cm ³	^{[4][5][6]}
Melting Point	100 °C (decomposes)	^{[4][5][6]}
Solubility	Soluble in water and ethanol	^[2]
CAS Number	10025-94-2	^{[3][5]}

The Definitive Calculation of Molecular Weight

The molecular weight (or molar mass) is a cornerstone calculation for any chemical synthesis or analysis. It allows for the conversion between the mass of a substance and its molar quantity, which is essential for stoichiometry and the preparation of solutions with precise concentrations.

Causality: The Importance of Accurate Atomic Weights

The final molecular weight is the sum of the masses of its constituent atoms. Therefore, its accuracy is entirely dependent on the precision of the atomic weights used for yttrium, chlorine, hydrogen, and oxygen. This guide utilizes the standard atomic weights published by authoritative bodies such as the International Union of Pure and Applied Chemistry (IUPAC).

Standard Atomic Weights of Constituent Elements

Element	Symbol	No. of Atoms	Standard Atomic Weight (g/mol)	Source(s)
Yttrium	Y	1	88.90584	[7]
Chlorine	Cl	3	35.453	[8]
Hydrogen	H	12	1.008	[9][10][11]
Oxygen	O	6	15.999	[12][13]

Step-by-Step Calculation

The molecular weight is calculated by multiplying the number of atoms of each element by its atomic weight and summing the results.

- Yttrium (Y): $1 \times 88.90584 \text{ g/mol} = 88.90584 \text{ g/mol}$
- Chlorine (Cl): $3 \times 35.453 \text{ g/mol} = 106.359 \text{ g/mol}$
- Hydrogen (H): $12 \times 1.008 \text{ g/mol} = 12.096 \text{ g/mol}$
- Oxygen (O): $6 \times 15.999 \text{ g/mol} = 95.994 \text{ g/mol}$

Total Molecular Weight: $88.90584 + 106.359 + 12.096 + 95.994 = 303.35484 \text{ g/mol}$

This value is often rounded to 303.35 g/mol or 303.36 g/mol in commercial and safety literature.[14][15] Minor variations in reported values typically arise from the use of different atomic weight sources or rounding conventions.

Practical Implications and Handling for Researchers

The Critical Role of Hygroscopicity in Accurate Weighing

The primary challenge in working with **yttrium chloride hexahydrate** is its hygroscopicity. When exposed to ambient air, the compound will absorb atmospheric water. This absorbed moisture adds mass to the sample without increasing the amount of $\text{YCl}_3 \cdot 6\text{H}_2\text{O}$.

Causality: Failing to account for this leads to a systematic error in weighing. The measured mass will be artificially inflated, causing a researcher who prepares a solution based on this weight to achieve a final concentration that is lower than intended. In sensitive applications like catalysis or drug delivery formulation, such concentration errors can significantly alter reaction kinetics, product yield, and biological activity, invalidating the experimental results.

Experimental Protocol: Preparation of a 0.1 M Aqueous Solution of Yttrium Chloride Hexahydrate

This protocol is designed as a self-validating system. By adhering to these steps, the researcher minimizes the impact of hygroscopicity, ensuring the final solution concentration is accurate and reproducible.

Materials:

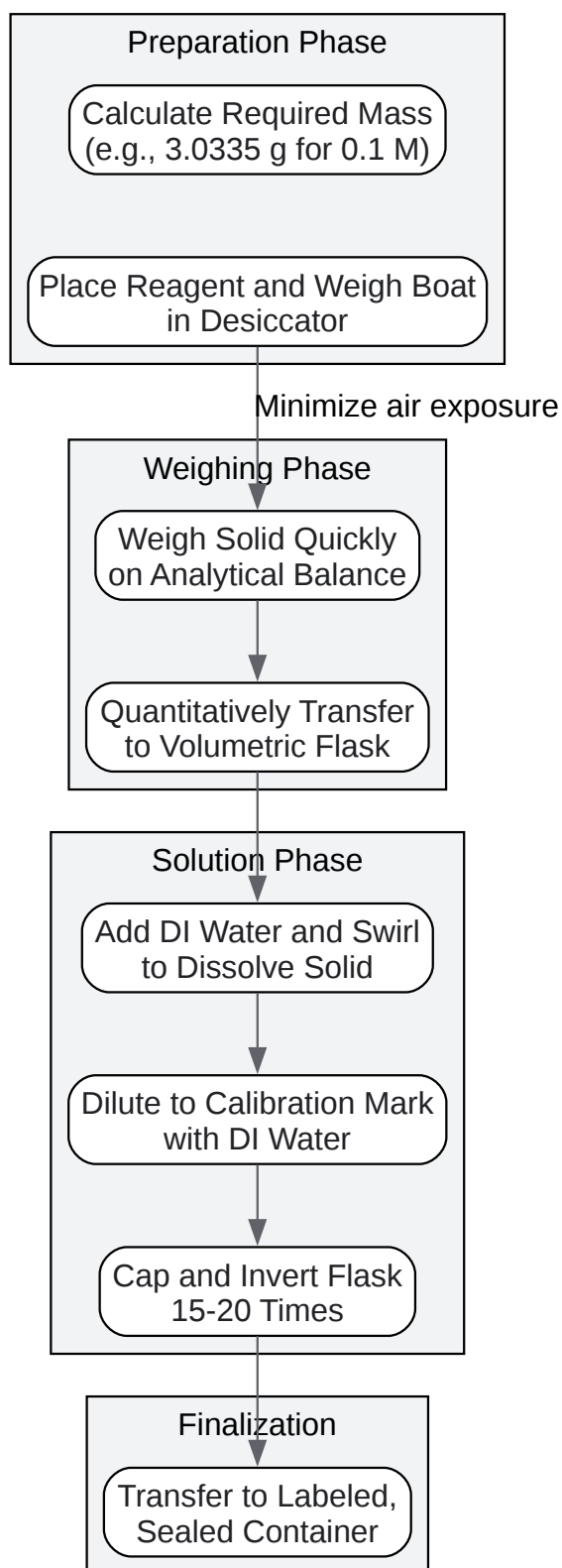
- **Yttrium chloride hexahydrate** ($\text{YCl}_3 \cdot 6\text{H}_2\text{O}$)
- Deionized water (18.2 $\text{M}\Omega \cdot \text{cm}$)
- 100 mL volumetric flask (Class A)
- Analytical balance (readability ± 0.1 mg)
- Weighing boat or paper
- Spatula
- Desiccator

Procedure:

- **Pre-Weighing Preparation:** Place the sealed container of **yttrium chloride hexahydrate** and a clean, dry weighing boat inside a desiccator for at least 30 minutes. This ensures the material and weighing vessel are in a moisture-free environment, minimizing water absorption during handling.
- **Calculation:** Calculate the mass of $\text{YCl}_3 \cdot 6\text{H}_2\text{O}$ required.

- $\text{Mass} = \text{Molarity} \times \text{Molecular Weight} \times \text{Volume}$
- $\text{Mass} = 0.1 \text{ mol/L} \times 303.35 \text{ g/mol} \times 0.1 \text{ L} = 3.0335 \text{ g}$
- Weighing: Quickly and efficiently weigh out approximately 3.0335 g of the compound onto the weighing boat using the analytical balance. Record the exact mass to four decimal places. The speed is critical to minimize exposure to ambient air.
- Dissolution: Carefully transfer the weighed solid into the 100 mL volumetric flask. Use a small amount of deionized water to rinse the weighing boat, ensuring all the solid is transferred quantitatively into the flask.
- Solubilization: Add deionized water to the flask until it is approximately half-full. Swirl gently to dissolve the solid completely. **Yttrium chloride hexahydrate** is readily soluble, so this process should be rapid.
- Dilution to Volume: Once the solid is fully dissolved, continue to add deionized water carefully until the bottom of the meniscus aligns precisely with the calibration mark on the neck of the volumetric flask.
- Homogenization: Cap the flask and invert it 15-20 times to ensure the solution is thoroughly mixed and the concentration is uniform.
- Storage: Transfer the prepared solution to a clean, properly labeled, and sealed container. Store according to laboratory safety guidelines.

Workflow for Accurate Solution Preparation



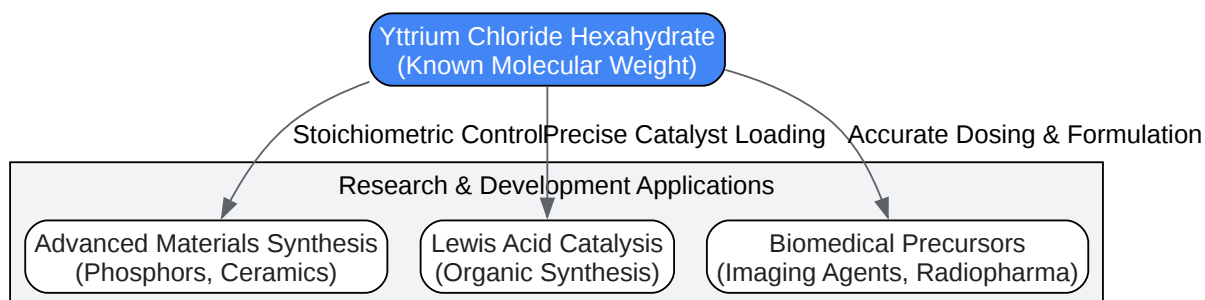
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Caption: Workflow for preparing an accurate molar solution of $\text{YCl}_3 \cdot 6\text{H}_2\text{O}$.

Relevance in Drug Development and Advanced Research

A precise molecular weight is foundational for the use of **yttrium chloride hexahydrate** in advanced applications where stoichiometry and precursor purity are critical.

- **Precursor for Advanced Materials:** It is a vital starting material for synthesizing yttrium-based materials like yttrium oxide (Y_2O_3) nanocrystals, phosphors, and ceramics.[5][16][17] The mass of the precursor directly dictates the yield and properties of the final material.
- **Catalysis:** In organic synthesis, $\text{YCl}_3 \cdot 6\text{H}_2\text{O}$ functions as a Lewis acid catalyst.[5][16] The catalyst loading, calculated based on its molecular weight, is a critical parameter for optimizing reaction rates and selectivity.
- **Biomedical Applications:** Emerging research explores its use in creating contrast agents for medical imaging and as a precursor for radiopharmaceuticals used in targeted therapies.[5] In these fields, exact dosing and formulation based on molar concentrations are non-negotiable for safety and efficacy.



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Caption: Role of $\text{YCl}_3 \cdot 6\text{H}_2\text{O}$ as a foundational precursor in various research fields.

Safety, Handling, and Disposal

5.1. Hazard Identification **Yttrium chloride hexahydrate** is classified as an irritant. It may cause skin irritation (H315), serious eye irritation/damage (H318/H319), and may cause respiratory irritation (H335).[\[6\]](#)[\[18\]](#)

5.2. Recommended Personal Protective Equipment (PPE)

- Eye Protection: Safety glasses or chemical splash goggles.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Laboratory coat.
- Respiratory Protection: Use only in a well-ventilated area. If dust is generated, a NIOSH-approved particulate respirator is recommended.[\[19\]](#)[\[20\]](#)

5.3. First Aid Measures

- If Inhaled: Move the person to fresh air.[\[19\]](#)
- In Case of Skin Contact: Wash off with plenty of soap and water.[\[21\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
- If Swallowed: Rinse mouth with water. Do not induce vomiting.[\[21\]](#)

5.4. Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[19\]](#)
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations. Avoid release into the environment.

References

- **Yttrium Chloride Hexahydrate** - Affordable Price, High Purity Reagent. (No Date). Stanford Advanced Materials. [\[Link\]](#)

- Chlorine. (No Date). Wikipedia. [\[Link\]](#)
- Oxygen. (No Date). Wikipedia. [\[Link\]](#)
- Hydrogen. (No Date). IUPAC Commission on Isotopic Abundances and Atomic Weights. [\[Link\]](#)
- Chlorine Facts - Chlorine The Element of Surprise. (No Date). American Chemistry Council. [\[Link\]](#)
- Oxygen | Discovery, Symbol, Properties, Uses, & Facts. (2026, January 2). Britannica. [\[Link\]](#)
- Yttrium. (No Date). Periodic Table. [\[Link\]](#)
- Yttrium. (No Date). Simple English Wikipedia, the free encyclopedia. [\[Link\]](#)
- Yttrium | Y | CID 23993. (No Date). PubChem - NIH. [\[Link\]](#)
- Why is the atomic mass of chlorine taken as 35.5 u and not a whole number like 35 u or 36 u explained?. (No Date). Unacademy. [\[Link\]](#)
- What is the atomic mass of hydrogen?. (2016, October 3). Quora. [\[Link\]](#)
- What is the atomic weight of the element chlorine?. (2022, January 10). Quora. [\[Link\]](#)
- What Is The Atomic Weight Of Oxygen?. (2025, March 30). Chemistry For Everyone - YouTube. [\[Link\]](#)
- Yttrium. (No Date). IUPAC Commission on Isotopic Abundances and Atomic Weights. [\[Link\]](#)
- **Yttrium Chloride Hexahydrate** CAS NO: 10025-94-2 Molecular Formula: $\text{YCl}_3 \cdot 6(\text{H}_2\text{O})$. (No Date). China Rare Earth Online. [\[Link\]](#)
- nglos324 - oxygen. (No Date). University of Cambridge. [\[Link\]](#)
- Atomic Weights and Isotopic Compositions for Hydrogen. (No Date). Physical Measurement Laboratory. [\[Link\]](#)

- Atomic Weights and Isotopic Compositions for Chlorine. (No Date). Physical Measurement Laboratory. [\[Link\]](#)
- Hydrogen. (No Date). McGraw Hill's AccessScience. [\[Link\]](#)
- **Yttrium Chloride Hexahydrate** Powder, $\text{YCl}_3 \cdot 6\text{H}_2\text{O}$, CAS 10025-94-2. (No Date). Heeger Materials. [\[Link\]](#)
- Hydrogen. (No Date). Wikipedia. [\[Link\]](#)
- Yttrium - Element information, properties and uses. (No Date). Periodic Table (RSC). [\[Link\]](#)
- Oxygen, atomic. (No Date). the NIST WebBook - National Institute of Standards and Technology. [\[Link\]](#)
- Yttrium(III) chloride. (No Date). Wikipedia. [\[Link\]](#)
- **Yttrium chloride hexahydrate** | $\text{Cl}_3\text{H}_{12}\text{O}_6\text{Y}$ | CID 202254. (No Date). PubChem. [\[Link\]](#)
- [8630-4425] Yttrium(III) chloride hexahydrate 98%, Extra Pure, DAEJUNG. (No Date). (주) 덕산씨엔피. [\[Link\]](#)
- $\text{YCl}_3 \cdot 6\text{H}_2\text{O}$ molar mass. (No Date). Molar Mass Calculator. [\[Link\]](#)
- Yttrium(III) chloride, hexahydrate, 99.99%. (No Date). Ottokemi. [\[Link\]](#)
- Yttrium(III) chloride hexahydrate ($\text{YCl}_3 \cdot 6\text{H}_2\text{O}$) | High-Purity. (No Date). Zyntex. [\[Link\]](#)

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Sources

- 1. CAS 10361-92-9: Yttrium chloride, (YCl_3) | CymitQuimica [cymitquimica.com]

- [2. Yttrium Chloride Hexahydrate - Affordable Price, High Purity Reagent \[rareearthchemicals.com\]](#)
- [3. Yttrium Chloride Hexahydrate CAS NO: 10025-94-2 Molecular Formula: \$\text{YCl}_3 \cdot 6\(\text{H}_2\text{O}\)\$ \[unmdc.com\]](#)
- [4. heegermaterials.com \[heegermaterials.com\]](#)
- [5. chemimpex.com \[chemimpex.com\]](#)
- [6. Yttrium Chloride, Hexahydrate - ProChem, Inc. \[prochemonline.com\]](#)
- [7. Yttrium | Y | CID 23993 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. quora.com \[quora.com\]](#)
- [9. quora.com \[quora.com\]](#)
- [10. Hydrogen | McGraw Hill's AccessScience \[accessscience.com\]](#)
- [11. Hydrogen - Wikipedia \[en.wikipedia.org\]](#)
- [12. Oxygen - Wikipedia \[en.wikipedia.org\]](#)
- [13. Oxygen | Discovery, Symbol, Properties, Uses, & Facts | Britannica \[britannica.com\]](#)
- [14. Yttrium\(III\) chloride hexahydrate - Yttrium trichloride hexahydrate \[sigmaaldrich.com\]](#)
- [15. Yttrium chloride hexahydrate | \$\text{Cl}_3\text{H}_{12}\text{O}_6\text{Y}\$ | CID 202254 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [16. Yttrium\(III\) chloride, hexahydrate, 99.99% 10025-94-2 - Manufacturers & Suppliers in India with worldwide shipping. \[ottokemi.com\]](#)
- [17. zyntex.com.tr \[zyntex.com.tr\]](#)
- [18. fishersci.be \[fishersci.be\]](#)
- [19. echemi.com \[echemi.com\]](#)
- [20. spectrumchemical.com \[spectrumchemical.com\]](#)
- [21. cdn.moleculardimensions.com \[cdn.moleculardimensions.com\]](#)
- [To cite this document: BenchChem. \[Yttrium chloride hexahydrate molecular weight\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b12062264/docs#yttrium-chloride-hexahydrate-molecular-weight\]](#)

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